

CAS number 56490-93-8 properties and safety data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-Methoxy-3-nitrophenyl)-2-methylpropan-2-amine

Cat. No.: B13618230

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An in-depth analysis of the provided CAS number, 56490-93-8, indicates that this identifier does not correspond to a publicly documented chemical substance. Comprehensive searches across multiple chemical and safety databases have yielded no specific information for a compound with this designation. This suggests that the CAS number may be inaccurate, obsolete, or pertain to a proprietary substance not in the public domain.

Without a valid Chemical Abstracts Service (CAS) number, it is not feasible to construct an accurate and scientifically sound technical guide as requested. The integrity of such a document relies on a verifiable chemical identity to ensure the accuracy of all subsequent data, including physical and chemical properties, safety protocols, and biological activity.

To proceed with your request, please verify the CAS number and provide a correct and valid identifier.

Once a valid CAS number is provided, a comprehensive technical guide will be developed, encompassing the following key areas:

Part 1: Physicochemical Properties

A detailed summary of the compound's chemical and physical characteristics will be presented in a clear, tabular format. This will include, but is not limited to:

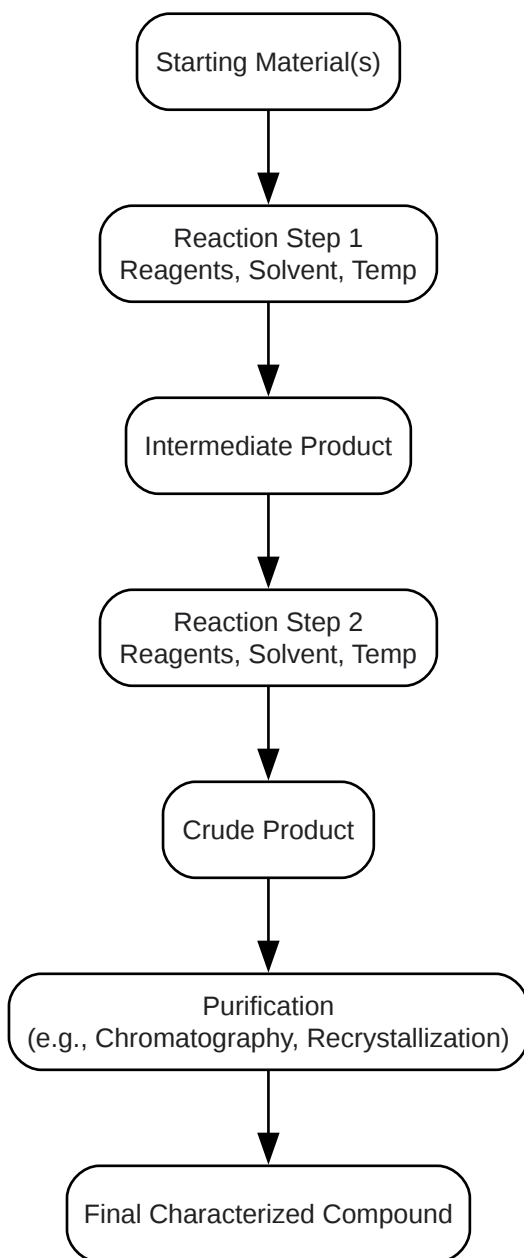
- Molecular Formula and Weight
- Melting and Boiling Points
- Solubility in various solvents
- Density
- Appearance and Odor

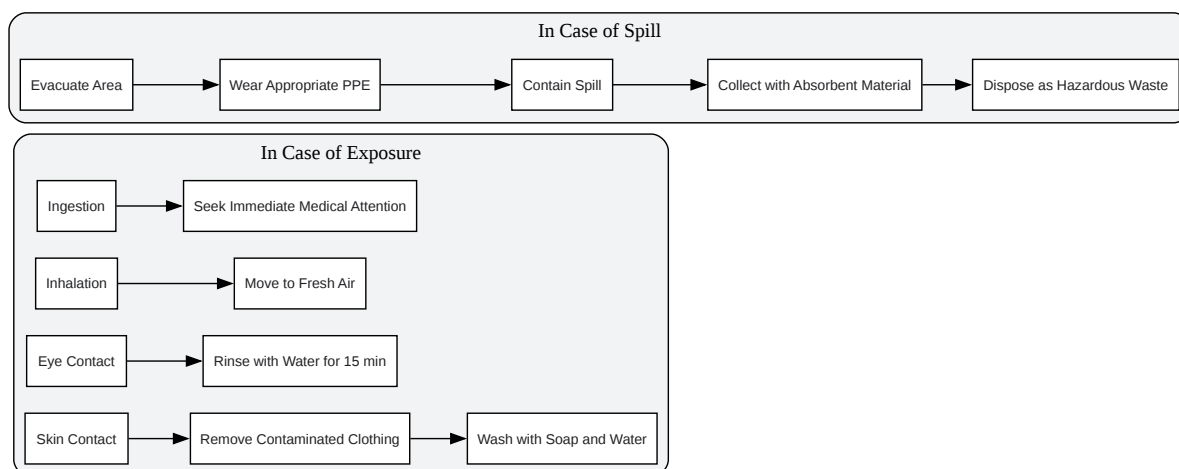
Part 2: Synthesis and Characterization

This section will delve into the synthetic routes for the compound, providing a logical flow of the chemical reactions involved.

Workflow for Synthesis:

A step-by-step protocol for a common synthetic method will be detailed, outlining the necessary reagents, reaction conditions, and purification techniques.





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